

Basic Chemical Properties at a Glance

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: S763700

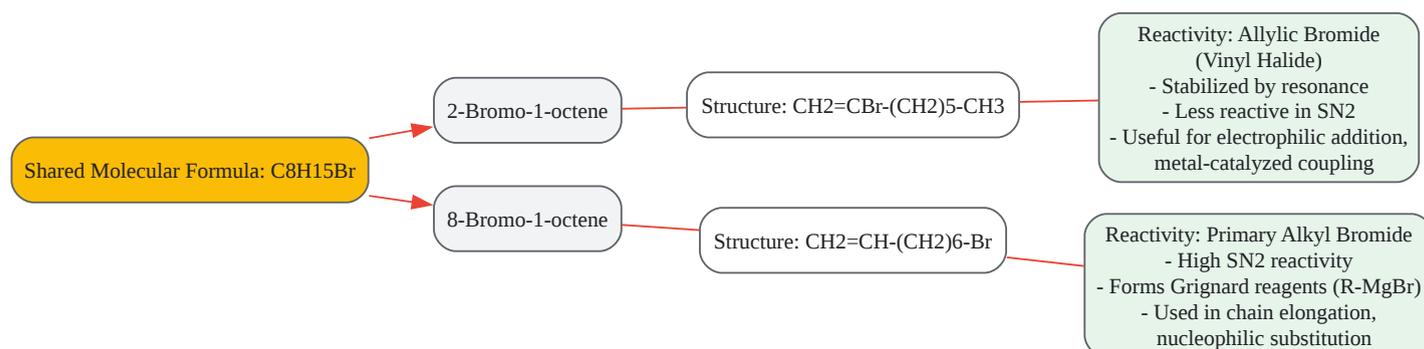
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The table below consolidates key quantitative data for these two isomers.

Property	2-Bromo-1-octene	8-Bromo-1-octene
CAS Number	13249-60-0 [1] [2]	2695-48-9 [3] [4]
Molecular Formula	C ₈ H ₁₅ Br [1] [2]	C ₈ H ₁₅ Br [3] [4]
Molecular Weight	191.11 g/mol [1] [2]	191.11 g/mol [3] [4]
Density	1.133 - 1.134 g/cm ³ [1] [2]	1.139 g/mL at 25 °C [5] [3]
Boiling Point	183.9 °C [1]	198-199 °C [3]
Refractive Index	1.462 [1]	n ²⁰ /D 1.467 [5]
Vapor Pressure	1.03 mmHg at 25°C [1]	Information missing
Flash Point	Information missing	78 °C [5] [3]
Form (at room temp.)	Information missing	Liquid [5] [3]

Structural Implications & Reactivity

The key difference lies in the position of the bromine atom, which dictates their reactivity and potential applications. This fundamental distinction can be visualized as follows:



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The diagram above highlights the core difference:

- **2-Bromo-1-octene** is an **allylic bromide** (vinyl halide), where the bromine is directly attached to an sp²-hybridized carbon that is part of a double bond. This structure confers resonance stability, making it less reactive in simple nucleophilic substitution (SN₂) but highly valuable in metal-catalyzed cross-coupling reactions and electrophilic additions [1].
- **8-Bromo-1-octene** is a **primary alkyl bromide** with a terminal double bond separated from the bromine by a long alkyl chain. The bromine is highly reactive in SN₂ reactions, and the compound is commonly used to prepare Grignard reagents [5] [3]. The terminal alkene is amenable to further functionalization, for example, via hydroboration or polymerization [4].

Experimental & Practical Considerations

For practical use in the laboratory, several factors derived from the search results are worth noting:

- **Commercial Availability & Cost:** A significant practical difference lies in their availability. **8-Bromo-1-octene** is widely available from major chemical suppliers (e.g., Sigma-Aldrich, TCI) [3] with a typical cost of around **\$27-48 per gram** [3] [4]. In contrast, **2-Bromo-1-octene** is more of a specialty chemical, listed by fewer suppliers at a much higher price, ranging from **\$391 to \$958 per gram** [2].

This makes 8-Bromo-1-octene a more practical and cost-effective choice for initial method development or large-scale synthesis.

- **Safety and Handling:** Both compounds are classified as irritants [3] [6]. **8-Bromo-1-octene** has a clearly defined flash point of 78 °C (172 °F), classifying it as a combustible liquid and requiring careful handling away from heat and sparks [5] [3]. Standard personal protective equipment (PPE) including gloves and eyeshields is recommended.

Research Application Guidance

- **Choose 2-Bromo-1-octene** if your synthetic strategy relies on the unique reactivity of an **allylic/vinyl halide**, such as in specific cross-coupling reactions where you need to functionalize the molecule adjacent to the double bond. Be prepared for its higher cost and potentially longer procurement time.
- **Choose 8-Bromo-1-octene** if you need a versatile building block for **chain elongation** via its Grignard reagent, or if you want to independently manipulate a terminal alkene and a highly reactive primary alkyl bromide. Its affordability and wide availability make it an excellent choice for these common synthetic operations [5] [3] [4].

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References

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To cite this document: Smolecule. [Basic Chemical Properties at a Glance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b763700#2-bromo-1-octene-vs-8-bromo-1-octene>]

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